

2-fluoropropane spectroscopic data comparison with analogs

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Compound Focus: 2-Fluoropropane

CAS No.: 420-26-8

Cat. No.: S748858

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Basic Properties of 2-Fluoropropane and Analogs

The table below summarizes the available identifiers and physical properties for **2-fluoropropane** and related compounds, which are useful for preliminary identification.

Property	2-Fluoropropane	n-Propyl fluoride	tert-Butyl fluoride
CAS Number	420-26-8 [1]	460-13-9 [2]	353-61-7 [3]
Molecular Formula	C ₃ H ₇ F [1]	C ₃ H ₇ F [2]	C ₄ H ₉ F [3]
Common Name	Isopropyl fluoride [1]	-	-
Boiling Point	-10°C [1]	-3.2°C to -3.0°C [2]	12°C [3]
Melting Point	-133.4°C [1]	-159°C [2]	-77°C [3]
Density	0.969 (g/mL) [1]	Information Missing	0.7352 (g/mL) [3]

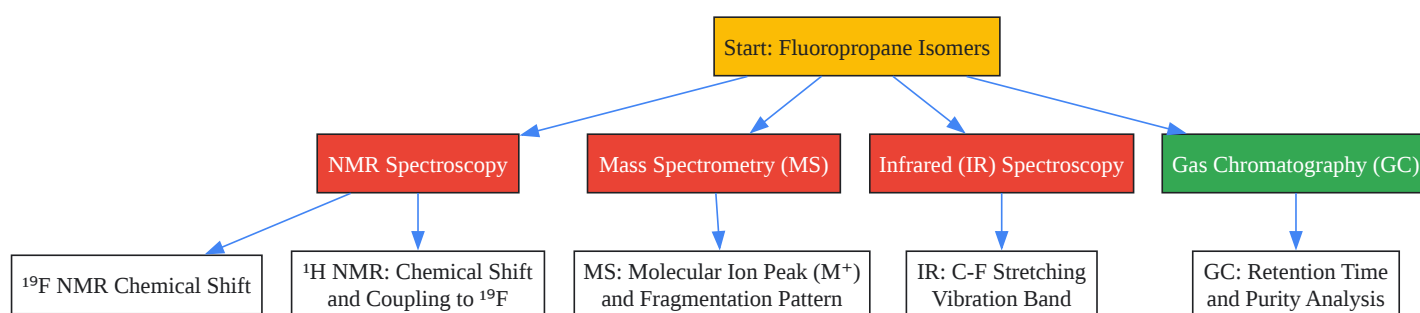
Experimental Data and Methodologies

The core requirement for spectroscopic comparison could not be met from the available search results. However, one search result [4] provides some context on the general methodologies used in fluorination research.

- **Synthesis and Industrial Context: Anhydrous hydrogen fluoride (HF) is a common reagent for introducing fluorine atoms into organic molecules. Its application varies from gas-phase hydrofluorination over catalysts to liquid-phase reactions**, sometimes using HF-base complexes in polar solvents [4]. These methods are foundational for producing compounds like the ones in this comparison.
- **General Analytical Approach: While specific protocols for the listed molecules are not provided, the search results indicate that gas chromatography (GC) is a standard technique for analyzing and ensuring the purity of volatile organic compounds.** Solvents developed for use with GC detectors (like FID and MS) are required to have extremely low levels of interfering signals, which is critical for obtaining accurate analytical data [5].

The "Roadmap" for Spectroscopic Analysis

Since the search results lack the experimental spectral data, the following diagram outlines the key spectroscopic techniques you would typically use to conduct a full characterization and comparison of these fluorinated compounds.



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References

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3. - TERT | 353-61-7 BUTYL FLUORIDE [chemicalbook.com]
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